

Malic Acid 4-Methyl Ester (CAS 66178-02-7): A Technical Overview

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Compound of Interest		
Compound Name:	Malic acid 4-Me ester	
Cat. No.:	B151817	Get Quote

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Introduction

Malic acid 4-methyl ester, with the CAS number 66178-02-7, is a mono-ester derivative of malic acid. While not as extensively studied as its parent compound, malic acid, which plays a crucial role in cellular metabolism as an intermediate in the citric acid (TCA) cycle, this methyl ester has been identified as a naturally occurring compound in certain plant species.[1] This technical guide consolidates the currently available information on malic acid 4-methyl ester, focusing on its physicochemical properties, natural sources, and potential biological relevance. Due to the limited specific research on this particular ester, this document also draws upon general knowledge of malic acid and its derivatives to provide a broader context.

Physicochemical Properties

The fundamental physicochemical properties of malic acid 4-methyl ester are summarized in the table below. This information is primarily sourced from chemical supplier databases, as dedicated research publications detailing these properties are scarce.



Property	Value	Source
CAS Number	66178-02-7	N/A
Molecular Formula	C5H8O5	[1]
Molecular Weight	148.114 g/mol	[1]
Physical Description	Crystalline solid	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A
Purity (typical)	>98% or 95%~99%	N/A

Natural Occurrence

Malic acid 4-methyl ester has been identified as a natural product in at least two plant species:

- Rubus rosifolius(Rose-leaf raspberry): It was isolated as one of nine compounds from a methanol extract of this plant.[1]
- Saccharum sinense(a species of sugarcane): This compound has also been reported to be isolated from this herb.

Furthermore, more complex molecules incorporating the malic acid 4-methyl ester moiety have been discovered. For instance, 2-O-(trans-caffeoyl)malic acid 4-methyl ester was isolated from the peels of pear (Pyrus pyrifolia). Additionally, neuroprotective and anti-oxidative compounds such as dicaffeoyl-3-O-[4-malic acid methyl ester]-quinic acid (MCQA) and 4,5-O-dicaffeoyl-1-O-(malic acid methyl ester)-quinic acid (MDCQA) have been identified, highlighting the presence of this structural motif in biologically active natural products.

Biological Activity

Direct and specific research on the biological activity of malic acid 4-methyl ester is limited. However, a Ph.D. thesis that documented its isolation from Rubus rosifolius also reported on the biological screening of the crude plant extracts.[1] The extracts were evaluated for a range of activities, including:



- Antioxidant activity
- Antimicrobial activity
- Brine shrimp lethality (a measure of cytotoxicity)
- Cytochrome P450 enzyme inhibitory activity
- Hypoglycaemic activity

While the crude extract containing malic acid 4-methyl ester was tested, the specific contribution of this individual compound to the observed activities was not detailed. The thesis did note that other isolated compounds were primarily responsible for the observed cytochrome P450 inhibition.[1]

General biological activities have been reported for the broader class of malic acid esters and for malic acid itself. Malic acid is a known antioxidant and plays a central role in cellular energy production. It is conceivable that the 4-methyl ester derivative may share some of these properties or possess unique activities, though further research is required to confirm this.

Experimental Protocols

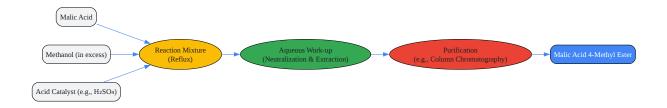
Detailed, peer-reviewed experimental protocols specifically for the synthesis, isolation, and analysis of malic acid 4-methyl ester are not readily available in the scientific literature. However, based on general organic chemistry principles and related literature, the following methodologies would be applicable.

Synthesis

A plausible synthetic route to malic acid 4-methyl ester is through the Fischer esterification of malic acid with methanol, using an acid catalyst. A general procedure for the esterification of malic acid with an alcohol (n-butanol) has been described, which could be adapted.

General Esterification Workflow:





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Caption: General workflow for the synthesis of Malic Acid 4-Methyl Ester.

Methodology Outline:

- Reaction Setup: Malic acid would be dissolved in an excess of methanol, which serves as both a reactant and a solvent.
- Catalysis: A catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid, would be added to the mixture.
- Reaction: The mixture would be heated under reflux for a period of time to drive the
 esterification reaction towards the product. The progress of the reaction could be monitored
 by techniques such as Thin Layer Chromatography (TLC).
- Work-up: Upon completion, the reaction mixture would be cooled, and the excess methanol
 removed under reduced pressure. The residue would then be neutralized with a weak base
 (e.g., sodium bicarbonate solution) and the product extracted into an organic solvent (e.g.,
 ethyl acetate).
- Purification: The crude product would be purified using standard techniques such as column chromatography on silica gel to yield the pure malic acid 4-methyl ester.

Isolation from Natural Sources



An outline for the isolation from a plant source like Rubus rosifolius would likely involve:

- Extraction: The dried and powdered plant material would be extracted with a polar solvent such as methanol.
- Fractionation: The crude methanol extract would be subjected to solvent-solvent partitioning to separate compounds based on polarity.
- Chromatography: The resulting fractions would be further purified using multiple rounds of column chromatography (e.g., silica gel, Sephadex) and potentially High-Performance Liquid Chromatography (HPLC) to isolate the pure compound.

Analytical Methods

The characterization of malic acid 4-methyl ester would employ standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR would be essential for confirming the structure, including the position of the methyl ester group.
- Mass Spectrometry (MS): Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) would be used to determine the molecular weight and fragmentation pattern, further confirming the identity of the compound.
- High-Performance Liquid Chromatography (HPLC): HPLC would be the primary method for assessing the purity of the synthesized or isolated compound.

Signaling Pathways

There is currently no information available in the scientific literature that directly links malic acid 4-methyl ester to any specific signaling pathways. Research on the biological role of this compound is still in its infancy. Any potential involvement in cellular signaling would be speculative at this point and would require dedicated investigation.

Conclusion

Malic acid 4-methyl ester (CAS 66178-02-7) is a naturally occurring compound with established basic physicochemical properties. While it has been identified in plant extracts that exhibit



biological activity, specific data on its own bioactivity and mechanism of action are lacking. The development of detailed experimental protocols for its synthesis and analysis, along with focused biological screening, will be crucial for elucidating its potential role and applications in research and drug development. The information presented here serves as a foundation for such future investigations.

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References

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